

# Application Note and Protocol: Solid-Phase Extraction of Fomesafen-d3

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## Compound of Interest

Compound Name: Fomesafen-d3

Cat. No.: B12370010

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Fomesafen is a herbicide used for the post-emergence control of broad-leaf weeds.<sup>[1]</sup> Its detection in environmental samples is crucial for monitoring and regulatory purposes. **Fomesafen-d3** is a deuterated internal standard used for the accurate quantification of Fomesafen in various matrices. This application note provides a detailed protocol for the solid-phase extraction (SPE) of **Fomesafen-d3** from aqueous samples using C18 cartridges. The methodology is adapted from established protocols for Fomesafen and incorporates best practices for SPE method development.

## Data Presentation

Quantitative analysis of **Fomesafen-d3** recovery and method performance should be recorded to ensure data quality. The following table provides a template for summarizing such data.

Analyte	Spiking Level (ng/mL)	Mean Recovery (%)	RSD (%)	n
Fomesafen-d3	0.1	3		
Fomesafen-d3	1.0	3		
Fomesafen-d3	10	3		

RSD: Relative Standard Deviation

## Experimental Protocol

This protocol is designed for the extraction of **Fomesafen-d3** from water samples.

Materials and Reagents:

- SPE Cartridge: C18 SPE Cartridge
- Reagents:
  - Methanol (HPLC Grade)
  - Deionized Water (HPLC Grade)
  - Acetonitrile (HPLC Grade)
  - Phosphoric Acid
  - Potassium Nitrate
- Equipment:
  - Solid-Phase Extraction Vacuum Manifold
  - Vacuum Pump
  - Rotary Evaporator or Nitrogen Evaporator
  - Autosampler Vials
  - HPLC with UV or Mass Spectrometric Detector

Procedure:

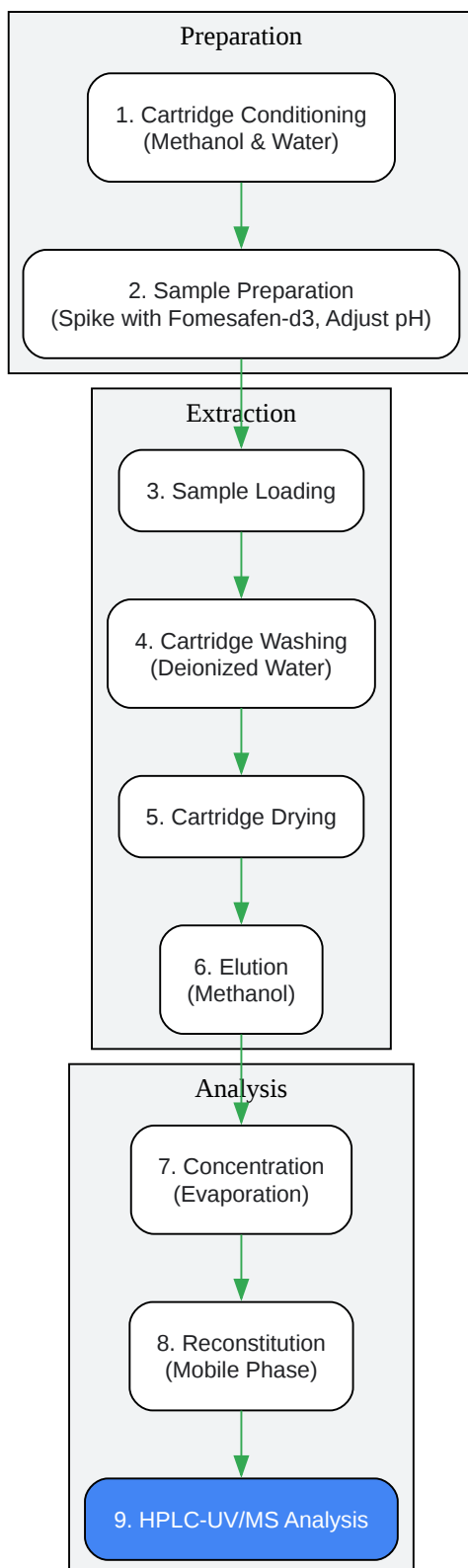
- SPE Cartridge Conditioning:
  - Pass 10 mL of methanol through the C18 SPE cartridge.[\[2\]](#)
  - Ensure the sorbent bed does not dry out.[\[2\]](#)

- Follow with 10 mL of deionized water to equilibrate the sorbent.
- Sample Preparation and Loading:
  - For a 500 mL water sample, add a known amount of **Fomesafen-d3** standard.
  - Adjust the sample pH to approximately 3 with phosphoric acid.[2]
  - Load the prepared sample onto the conditioned C18 cartridge at a flow rate of approximately 10 mL/min.
- Cartridge Washing:
  - After the entire sample has passed through, wash the cartridge with 10 mL of deionized water to remove any interfering substances.
  - Dry the cartridge under vacuum for 10-20 minutes to remove excess water.
- Elution:
  - Elute the retained **Fomesafen-d3** from the cartridge with 10 mL of methanol into a collection tube.[2]
- Sample Concentration and Reconstitution:
  - Evaporate the methanol eluate to dryness using a rotary evaporator with a water bath temperature not exceeding 40°C or under a gentle stream of nitrogen.
  - Reconstitute the residue in 1.0 mL of a suitable mobile phase, for example, a mixture of acetonitrile and water (30:70 v/v).
  - Transfer the reconstituted sample to an autosampler vial for analysis.

Analytical Determination: The extracted **Fomesafen-d3** can be analyzed by High-Performance Liquid Chromatography (HPLC) coupled with a UV detector at 290 nm or a mass spectrometer for more sensitive and selective detection.

## Workflow Visualization

The following diagram illustrates the solid-phase extraction workflow for **Fomesafen-d3**.



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Caption: Solid-Phase Extraction Workflow for **Fomesafen-d3** Analysis.

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## References

- 1. Fomesafen | C15H10ClF3N2O6S | CID 51556 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
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